

Application Notes and Protocols for N-nitroso-moxifloxacin Reference Standard

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

Cat. No.: *B16173207*

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Introduction

N-nitroso-moxifloxacin is a nitrosamine drug substance-related impurity (NDSRI) of the fluoroquinolone antibiotic, moxifloxacin.[1] It is formed from the N-nitroso derivative of a secondary amine present in the moxifloxacin structure.[1][2] Regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) closely monitor nitrosamine impurities in pharmaceutical products due to their potential health risks.[2] **N-nitroso-moxifloxacin** is classified as a Class-4 impurity by the FDA, with a maximum acceptable intake limit of 1,500 ng/day.[1][3][4]

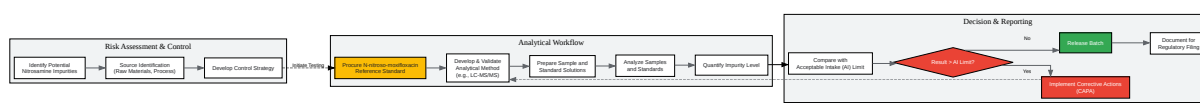
The **N-nitroso-moxifloxacin** reference standard is a highly characterized material essential for the accurate detection and quantification of this impurity in moxifloxacin active pharmaceutical ingredients (APIs) and finished drug products.[3][5] This document provides detailed protocols for the use of this reference standard in various analytical applications.

Applications of the Reference Standard

The **N-nitroso-moxifloxacin** reference standard is critical for several key activities in pharmaceutical quality control and drug development:

- Analytical Method Development and Validation (AMV): Essential for developing and validating sensitive and specific analytical methods for the detection and quantification of the impurity.[3][6]
- Quality Control (QC): Used as a standard in routine QC testing of moxifloxacin to ensure product safety and compliance with regulatory limits.[3][6]
- Impurity Profiling: Enables the identification and characterization of impurities in moxifloxacin.[4]
- Limit of Detection (LOD) and Limit of Quantification (LOQ) Establishment: Helps in determining the sensitivity of analytical methods.[3][5]
- Regulatory Submissions: Data generated using this standard is crucial for Abbreviated New Drug Applications (ANDA) and New Drug Applications (NDA) filings to demonstrate control over impurities.[3][5]

Below is a logical workflow for nitrosamine impurity analysis in pharmaceutical products.



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Logical workflow for nitrosamine impurity analysis.

Experimental Protocols

Advanced analytical techniques such as Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) are recommended for the precise and sensitive quantification of **N-nitroso-moxifloxacin**.[\[2\]](#)

Protocol 1: Quantification by LC-MS/MS

This protocol describes a highly sensitive and robust method for the quantification of **N-nitroso-moxifloxacin** in a 400 mg moxifloxacin tablet formulation using a triple quadrupole LC/MS/MS system.[\[1\]](#)

1. Materials and Reagents:

- **N-nitroso-moxifloxacin** Reference Standard
- Moxifloxacin API, formulation tablets, and placebo
- Ammonium formate, Formic acid, Ammonium fluoride (MS Grade)
- Methanol (MS Grade)
- Water (MS Grade)
- Diluent: A suitable solvent mixture for dissolving the sample and standard, often a mix of the mobile phase constituents.

2. Standard Preparation:

- Stock Solution (100 µg/mL): Accurately weigh and dissolve 5 mg of the **N-nitroso-moxifloxacin** reference standard in a 50 mL volumetric flask using the diluent.[\[1\]](#)
- Working Standard Solution (1 µg/mL or 1 ppm): Dilute 1 mL of the stock solution to 100 mL with the diluent.[\[1\]](#)
- Calibration Curve Standards (2.5 pg/mL to 10 ng/mL): Prepare a series of at least 6-8 calibration standards by performing serial dilutions of the working standard solution.[\[1\]](#)

3. Sample Preparation (for 400 mg Tablets):

- Place an amount of powdered tablet equivalent to one dose into a 15 mL centrifuge tube.^[1]
- Add 10 mL of diluent.^[1]
- Vortex for 1 minute, followed by rotational shaking for 20 minutes.^[1]
- Centrifuge the solution at 9,000 rpm for 10 minutes.^[1]
- Transfer the supernatant to an HPLC vial for analysis.^[1]
- Prepare a placebo solution and a spiked placebo sample (e.g., at the LOQ level) using the same procedure.^[1]

4. Instrumentation and Conditions: The following tables summarize the chromatographic and mass spectrometric conditions based on a published method.^[1]

Table 1: Chromatographic Conditions | Parameter | Value | | :--- | :--- | | LC System | Agilent 1290 Infinity II or equivalent | | Column | Agilent Pursuit XRS3 Diphenyl, 150 × 3 mm | | Mobile Phase A | 2 mM Ammonium Formate + 0.1% Formic Acid in Water | | Mobile Phase B | 2 mM Ammonium Formate + 0.1% Formic Acid in Methanol | | Flow Rate | 0.4 mL/min | | Column Temp. | 40 °C | | Injection Vol. | 5 µL | | Gradient | Time (min) | %B | | | 0 | 5 | | | 3 | 5 | | | 15 | 95 | | | 18 | 95 | | | 18.1 | 5 | | | 20 | 5 |

Table 2: Mass Spectrometer Source Parameters

Parameter	Value
MS System	Agilent 6495D Triple Quadrupole or equivalent
Ionization Mode	ESI Positive
Gas Temp.	230 °C
Gas Flow	15 L/min
Nebulizer	45 psi
Sheath Gas Temp.	350 °C
Sheath Gas Flow	12 L/min

| Capillary Voltage | 3500 V |

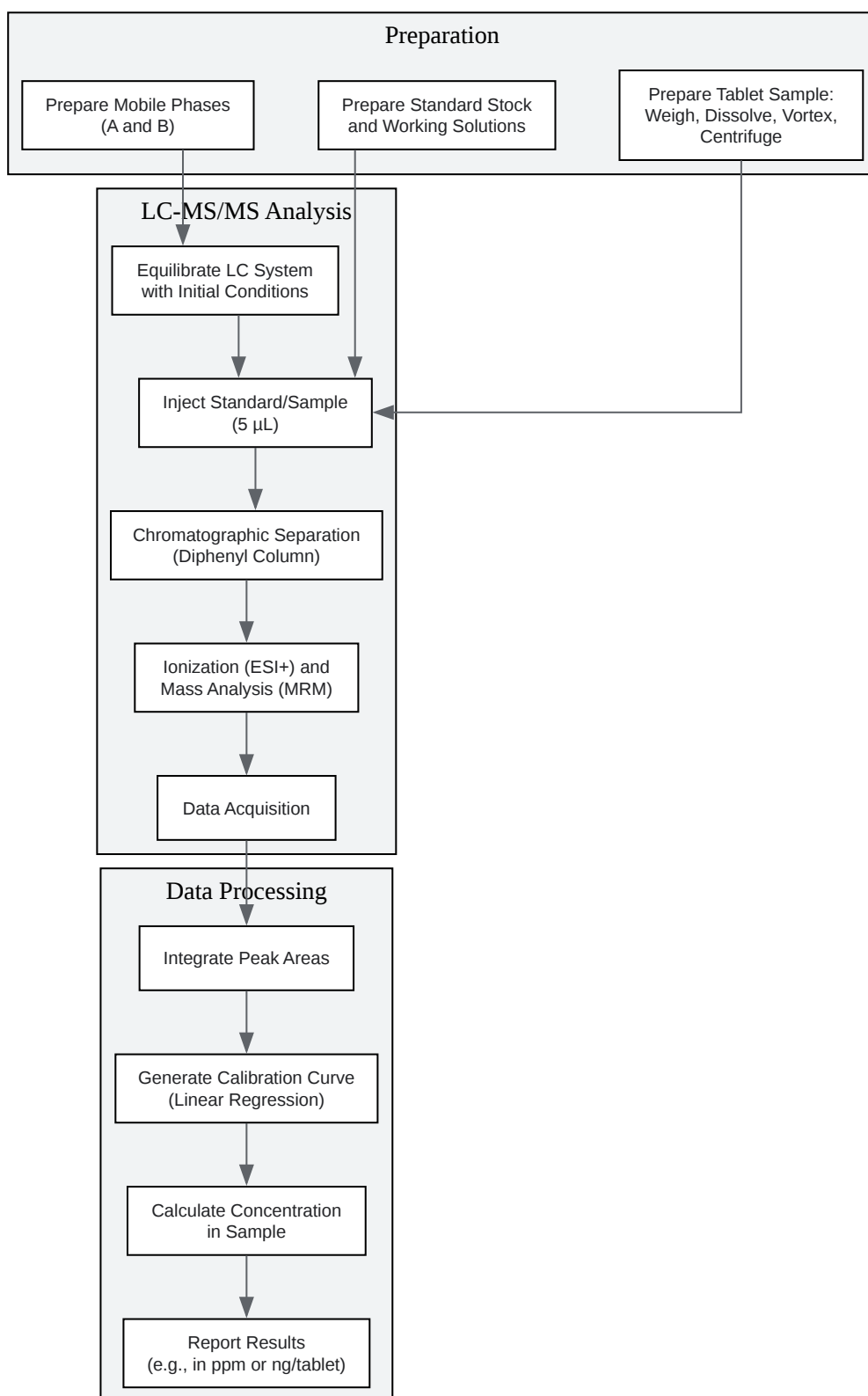
Table 3: MS Acquisition Parameters (MRM)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Fragmentor (V)	Collision Energy (V)
N-nitroso-moxifloxacin	431.2	356.1	50	140	25

| | 431.2 | 413.1 | 50 | 140 | 17 |

5. Data Analysis:

- Acquire data using appropriate software (e.g., Agilent MassHunter).[1]
- Construct a calibration curve by plotting the peak area response against the concentration of the standards.
- Quantify the amount of **N-nitroso-moxifloxacin** in the test samples by interpolating their peak area responses from the calibration curve.



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Experimental workflow for LC-MS/MS analysis.

Table 4: Method Performance Characteristics

Parameter	Result
Limit of Detection (LOD)	1 pg/mL[1]
Limit of Quantification (LOQ)	2.5 pg/mL[1]
Linearity Range	2.5 pg/mL to 10 ng/mL ($R^2 > 0.991$)[1]
Reproducibility (%RSD at LOQ)	~4.7% (for seven replicate injections)[1]

| Average Recovery (in placebo) | 86.33%[1] |

Protocol 2: Analysis by HPLC-UV

While LC-MS/MS is the preferred method for trace-level quantification, a validated HPLC-UV method can be developed for screening purposes or when MS is unavailable. This protocol outlines the general steps for developing such a method.

1. Instrument and Column Selection:

- HPLC System: A system equipped with a UV/Vis or Photodiode Array (PDA) detector.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m) is a common starting point.[7][8]
- Wavelength Selection: Determine the maximum absorbance wavelength (λ_{max}) of **N-nitroso-moxifloxacin** by scanning a standard solution. For moxifloxacin, the λ_{max} is around 296 nm, which can be a starting point for method development.[7]

2. Method Development:

- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer or 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is typical.[8] The goal is to achieve good chromatographic separation between moxifloxacin and the N-nitroso impurity.
- Isocratic vs. Gradient Elution: Start with an isocratic method. If co-elution occurs, develop a gradient method to improve resolution.

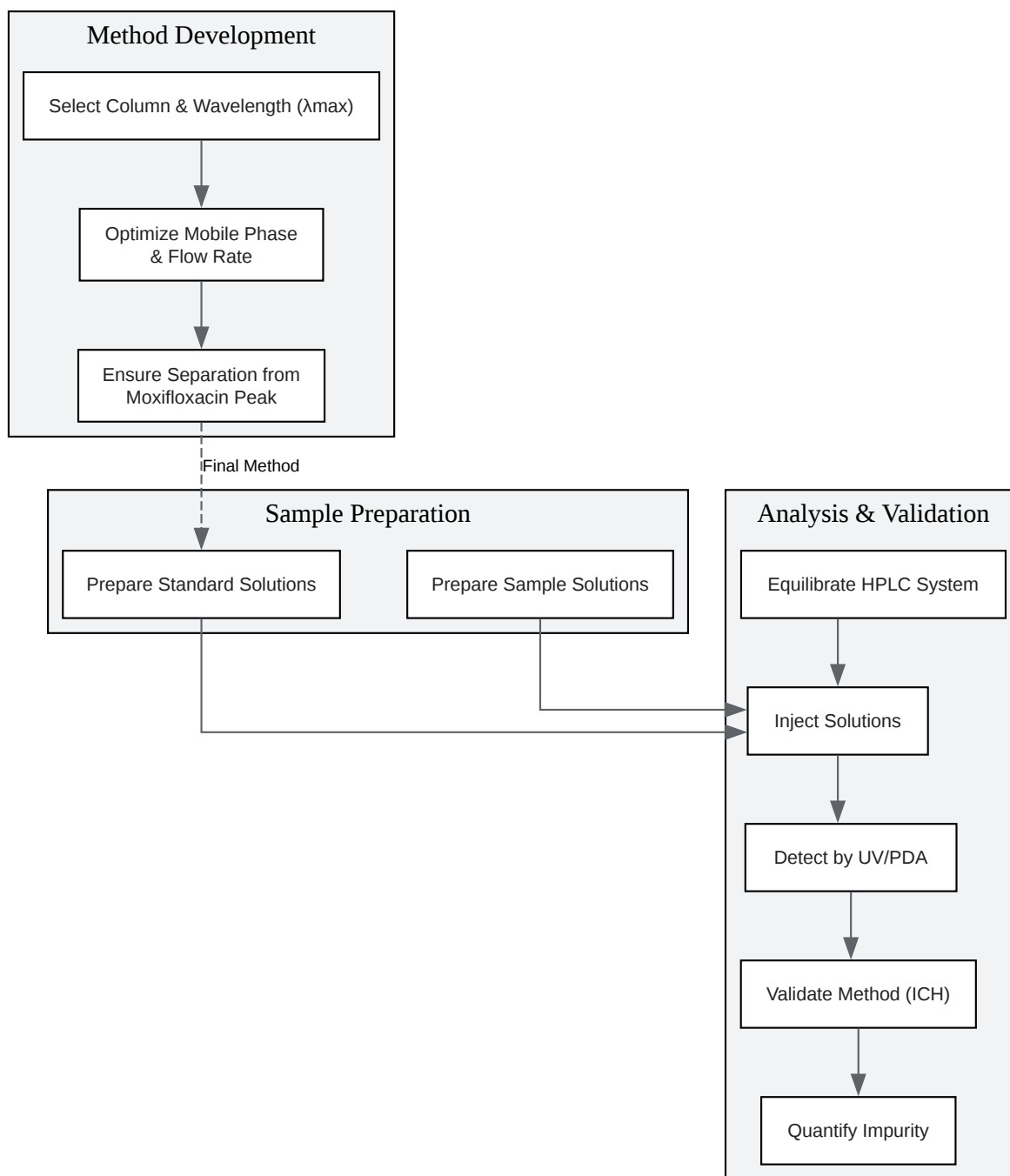
- Flow Rate: A typical flow rate is 1.0 mL/min.[\[7\]](#)

3. Standard and Sample Preparation:

- Prepare stock and working standard solutions of the **N-nitroso-moxifloxacin** reference standard in a suitable diluent (e.g., mobile phase).
- Prepare sample solutions as described in the LC-MS/MS protocol, ensuring the final concentration is within the expected linear range of the UV detector.

4. Validation:

- Validate the developed method according to ICH guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, LOD, and LOQ.



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Experimental workflow for HPLC-UV method development.

Protocol 3: Structural Confirmation by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is used for the unequivocal structural confirmation of the reference standard itself. While not a routine QC test for quantification, it is part of the standard's characterization.

1. Materials and Equipment:

- **N-nitroso-moxifloxacin** Reference Standard
- Deuterated solvent (e.g., DMSO-d₆, CDCl₃)
- NMR Spectrometer (e.g., 400 MHz or higher)
- 5 mm NMR tubes

2. Sample Preparation:

- Accurately weigh 5-10 mg of the **N-nitroso-moxifloxacin** reference standard.
- Dissolve the standard in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial.
- Transfer the solution to an NMR tube.

3. Data Acquisition:

- Place the NMR tube in the spectrometer.
- Acquire a ¹H NMR spectrum. Typical parameters include a 30° pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- If required, acquire other spectra such as ¹³C NMR, DEPT, COSY, and HSQC for full structural elucidation.

4. Data Analysis:

- Process the acquired spectrum (Fourier transform, phase correction, and baseline correction).
- Integrate the peaks and assign the chemical shifts to the corresponding protons in the **N-nitroso-moxifloxacin** structure.
- Compare the resulting spectrum with the certificate of analysis provided by the supplier to confirm the identity and purity of the reference standard.[2]

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